

4-Methylbenzyl Isocyanate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 4-Methylbenzyl isocyanate

Cat. No.: B1273037

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CAS Number: 56651-57-1 Molecular Formula: C_9H_9NO Molecular Weight: 147.17 g/mol

This document provides a comprehensive technical overview of **4-Methylbenzyl isocyanate**, a reactive chemical intermediate with applications in synthetic chemistry and drug discovery. It is intended for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

4-Methylbenzyl isocyanate is a versatile reagent characterized by the presence of a highly reactive isocyanate group attached to a 4-methylbenzyl moiety. Its physical state can vary from a white powder to a clear colorless or yellow liquid.^{[1][2]} Key physical and chemical properties are summarized in the table below.

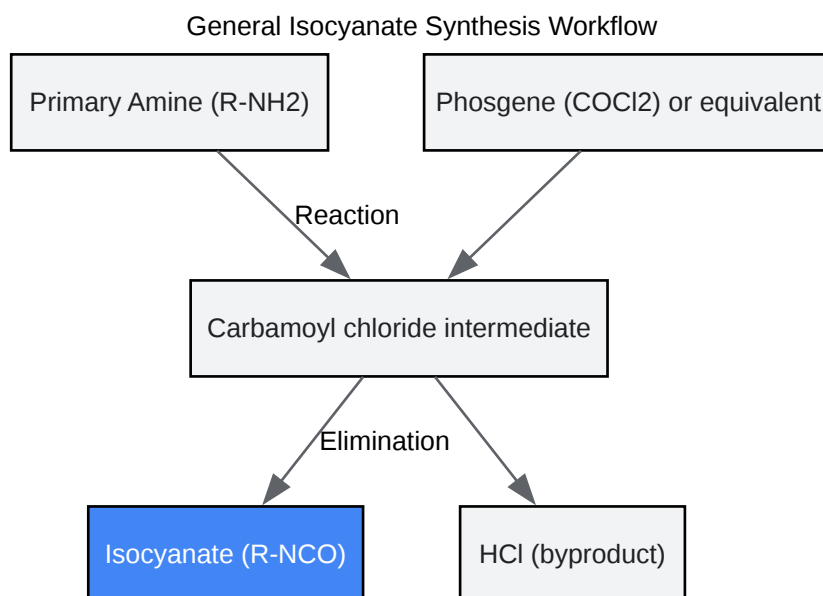
Property	Value	Reference(s)
Appearance	White powder or clear colorless to yellow liquid	[1][2]
Purity	≥99%	[1]
IUPAC Name	1-(isocyanatomethyl)-4-methylbenzene	[3]
Synonyms	4-Methylbenzyl isocyanate, p-tolylmethan-isocyanate	[3]

Synthesis and Reactivity

While detailed, step-by-step synthesis protocols for **4-Methylbenzyl isocyanate** are not readily available in public literature, its synthesis would likely follow general procedures for the preparation of isocyanates. Common methods include the phosgenation of the corresponding primary amine (4-methylbenzylamine) or related reactions.[4]

The core reactivity of **4-Methylbenzyl isocyanate** is dictated by the electrophilic carbon atom of the isocyanate group ($-N=C=O$). This group readily reacts with nucleophiles such as amines, alcohols, and thiols to form substituted ureas, carbamates, and thiocarbamates, respectively.[4] This reactivity is fundamental to its utility as a building block in organic synthesis.

A general workflow for the synthesis of isocyanates from primary amines is depicted below.



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Caption: General synthesis of isocyanates from primary amines.

Applications in Drug Discovery and Development

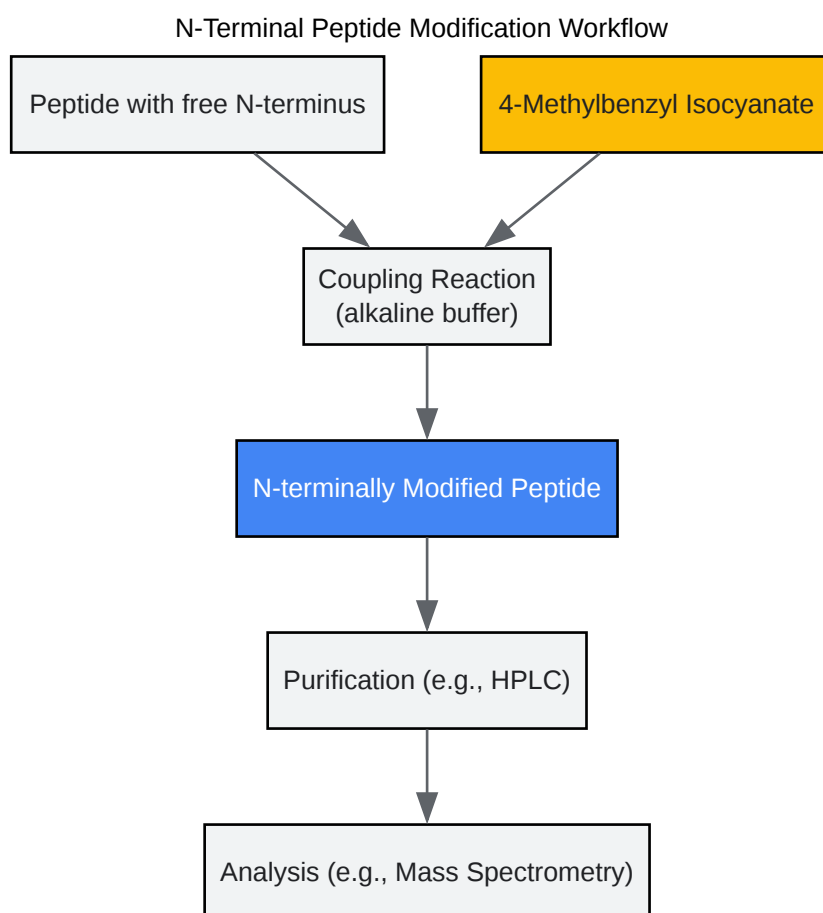
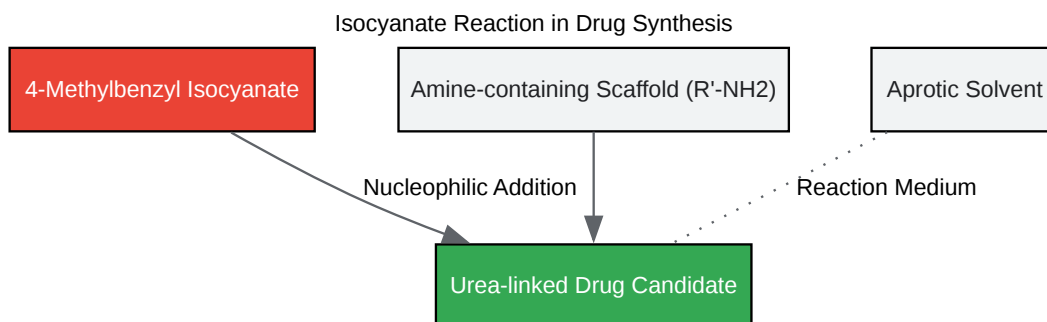
The utility of **4-Methylbenzyl isocyanate** in drug discovery is primarily as a synthon for the creation of more complex molecules with potential therapeutic activities. Its application has been noted in the synthesis of substituted benzamides that show affinity for Trace Amine-Associated Receptors (TAARs), particularly TAAR1.[5] TAARs are a class of G-protein coupled receptors implicated in a variety of neurological and metabolic disorders, making them attractive targets for drug development.[5]

Compounds derived from **4-Methylbenzyl isocyanate** have been investigated for the treatment of:

- Depression and anxiety disorders[5]
- Psychotic disorders such as schizophrenia[5]

- Neurological diseases like Parkinson's disease[5]
- Metabolic disorders including obesity and diabetes[5]

The workflow for utilizing an isocyanate in the synthesis of a urea-linked compound, a common motif in drug candidates, is illustrated below.



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References

- 1. 4-Methylbenzyl isocyanate, CasNo.56651-57-1 ZHEJIANG JIUZHOU CHEM CO.,LTD China (Mainland) [jiuzhoua.lookchem.com]
- 2. 1837-73-6|Alpha-methylbenzyl isocyanate|BLD Pharm [bldpharm.com]
- 3. pschemicals.com [pschemicals.com]
- 4. Isocyanate - Wikipedia [en.wikipedia.org]
- 5. US9452980B2 - Substituted benzamides - Google Patents [patents.google.com]
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